

# Commercial availability and suppliers of 2-(Trifluoroacetyl)cyclopentanone

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Compound of Interest

Compound Name: 2-(Trifluoroacetyl)cyclopentanone

Cat. No.: B1276667 Get Quote

# In-Depth Technical Guide to 2-(Trifluoroacetyl)cyclopentanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 2-

(Trifluoroacetyl)cyclopentanone, a fluorinated organic compound with potential applications in chemical synthesis and drug discovery. The guide covers its commercial availability, synthesis, and known biological context, presenting data in a structured format for easy reference and comparison.

### **Commercial Availability and Suppliers**

**2-(Trifluoroacetyl)cyclopentanone** is available from a number of chemical suppliers, primarily for research and development purposes. The table below summarizes the available quantitative data from a selection of suppliers. Purity levels are generally high, though pricing and available quantities can vary. For the most current pricing and availability, direct inquiry with the suppliers is recommended.



Supplier	CAS Number	Molecular Formula	Purity	Available Quantities	Price (USD)
ChemScene	361-73-9	C7H7F3O2	>98%	5g, 10g	\$209 (5g), \$371 (10g)[1]
ACUBIOCHE M	361-73-9	C7H7F3O2	Custom	Custom	Inquiry required[2]
Sigma- Aldrich	361-73-9	C7H7F3O2	Inquiry	Inquiry	Inquiry required

Note: Prices and availability are subject to change. It is advisable to contact the suppliers directly for the most up-to-date information.

**Physicochemical Properties** 

Property	Value		
IUPAC Name	2-(2,2,2-trifluoroacetyl)cyclopentan-1-one		
Molecular Weight	180.12 g/mol [1]		
Appearance	Inquire with supplier		
Solubility	Inquire with supplier		

### **Synthesis and Experimental Protocols**

While a specific, detailed synthesis protocol for **2-(Trifluoroacetyl)cyclopentanone** is not readily available in peer-reviewed literature, a general method for the synthesis of related trifluoroacetylated **1,3-**diketones can be adapted. This procedure involves a Claisen condensation reaction.

General Experimental Protocol for Trifluoroacetylation of Cyclic Ketones:

This protocol is based on the synthesis of 2-trifluoroacetyl-1,3-cyclopentanedione and can be considered a starting point for the synthesis of **2-(Trifluoroacetyl)cyclopentanone**.

Materials:



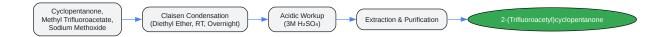
- Cyclopentanone
- Sodium methoxide
- · Methyl trifluoroacetate
- Diethyl ether
- 3M Sulfuric acid
- Round bottom flask
- · Magnetic stirrer
- · Calcium chloride drying tube

#### Procedure:

- To 50 mL of diethyl ether in a round bottom flask equipped with a magnetic stirrer, slowly add 60 mmol of sodium methoxide.
- Add 1 equivalent (60 mmol) of methyl trifluoroacetate dropwise while stirring.
- After 5 minutes, add 1 equivalent (60 mmol) of cyclopentanone dropwise and stir the mixture overnight at room temperature under a calcium chloride drying tube.
- Evaporate the resulting solution to dryness under reduced pressure.
- Dissolve the solid residue in 30 mL of 3M sulfuric acid.
- The product can then be extracted with a suitable organic solvent (e.g., diethyl ether or dichloromethane) and purified using standard techniques such as column chromatography or recrystallization.

Logical Workflow for Synthesis:





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Caption: General workflow for the synthesis of **2-(Trifluoroacetyl)cyclopentanone**.

### **Biological Activity and Potential Applications**

Specific biological activity data for **2-(Trifluoroacetyl)cyclopentanone** is limited in the public domain. However, the broader class of fluorinated ketones and related structures have garnered significant interest in drug discovery.

The introduction of a trifluoroacetyl group can significantly alter the physicochemical properties of a molecule, including its lipophilicity, metabolic stability, and binding affinity for biological targets.[3] Fluorinated ketones, particularly peptidyl fluoromethyl ketones, are known to be potent and selective inhibitors of serine and cysteine proteases.[4][5][6] These enzymes play crucial roles in a variety of disease processes, including cancer and viral infections.[4][6]

While direct evidence is not yet available, it is plausible that 2-

(Trifluoroacetyl)cyclopentanone could be explored as a building block in the synthesis of novel therapeutic agents targeting such enzymes. Its reactivity could be exploited to incorporate the trifluoroacetylcyclopentanone moiety into larger molecules designed to interact with specific biological targets.

#### Potential Research Directions:

Researchers and drug development professionals could consider the following avenues for investigation:

 Screening for Enzyme Inhibition: 2-(Trifluoroacetyl)cyclopentanone could be included in screening libraries to assess its inhibitory activity against a panel of proteases or other enzymes.





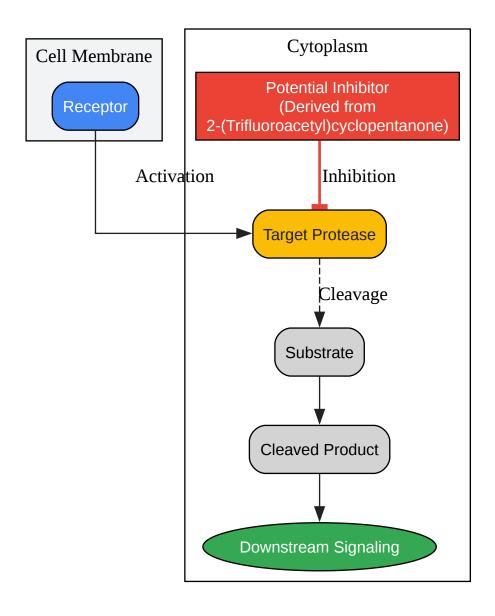


- Synthetic Intermediate: The compound can serve as a versatile starting material for the synthesis of more complex molecules with potential therapeutic applications. The trifluoroacetyl group can act as a handle for further chemical modifications.
- Structure-Activity Relationship (SAR) Studies: Incorporation of the **2- (trifluoroacetyl)cyclopentanone** scaffold into known active compounds could be explored to understand its impact on biological activity and pharmacokinetic properties.

Hypothetical Signaling Pathway Interaction:

Given the known activity of similar compounds, a hypothetical interaction with a protease-mediated signaling pathway can be visualized. The diagram below illustrates a generic pathway where a protease is a key signaling component and how an inhibitor, potentially derived from **2-(Trifluoroacetyl)cyclopentanone**, might modulate its activity.





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Caption: Hypothetical inhibition of a protease-mediated signaling pathway.

### Safety and Handling

A specific Safety Data Sheet (SDS) for **2-(Trifluoroacetyl)cyclopentanone** should be obtained from the supplier. As with all fluorinated compounds and ketones, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling. Work should be conducted in a well-ventilated fume hood.



This technical guide serves as a starting point for researchers interested in **2- (Trifluoroacetyl)cyclopentanone**. Further investigation into its synthesis, reactivity, and biological properties is warranted to fully elucidate its potential in scientific research and drug development.

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